

Safety data sheet (SDS) for 7-Azaspiro[3.5]nonan-2-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Azaspiro[3.5]nonan-2-ol

CAS No.: 784137-09-3

Cat. No.: B2620847

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of **7-Azaspiro[3.5]nonan-2-ol** and its Hydrochloride Salt

For researchers, scientists, and drug development professionals, the novel molecular scaffold of **7-Azaspiro[3.5]nonan-2-ol** presents significant opportunities in medicinal chemistry. Its three-dimensional architecture is a key feature in designing new therapeutic agents.^[1] However, as with any novel chemical entity, a thorough understanding of its safe handling and potential hazards is paramount to ensure the well-being of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety data, handling protocols, and emergency procedures for **7-Azaspiro[3.5]nonan-2-ol**, with a primary focus on its commonly available hydrochloride salt.

Chemical Identification and Physical Properties

7-Azaspiro[3.5]nonan-2-ol is a bicyclic compound featuring a spirocyclic junction between a cyclobutane and a piperidine ring.^[2] The presence of both a secondary amine and a secondary alcohol functional group dictates its chemical reactivity and physical properties. It is most frequently supplied and handled as its hydrochloride salt to improve stability and solubility.

Chemical Structure:

Caption: Molecular structure of **7-Azaspiro[3.5]nonan-2-ol**.

Table 1: Physicochemical Data for **7-Azaspiro[3.5]nonan-2-ol** Hydrochloride

Property	Value	Source
CAS Number	587869-08-7	[3]
Molecular Formula	C ₈ H ₁₅ NO · HCl	[3]
Molecular Weight	177.67 g/mol	[3]
Physical Form	Solid	[3]
Purity	Typically ≥97%	[3]
Storage Temperature	Room Temperature	[3]
InChI Key	UBHOPTMYFRGEFP- UHFFFAOYSA-N	[3]

Hazard Identification and GHS Classification

The primary hazards associated with **7-Azaspiro[3.5]nonan-2-ol** hydrochloride are related to its irritant properties. The Globally Harmonized System (GHS) classification, as derived from supplier safety data sheets, indicates that this compound requires careful handling to avoid exposure.[3][4]

GHS Pictogram:

Signal Word:Warning[3]

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3][4]

- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4]
- P264: Wash hands thoroughly after handling.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P302+P352: IF ON SKIN: Wash with plenty of water and soap.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]

The causality behind these classifications stems from the chemical nature of the molecule. As a secondary amine, it can exhibit basic properties and reactivity that lead to irritation upon contact with skin, eyes, and mucous membranes. The fine, solid nature of the hydrochloride salt means it can be easily aerosolized, leading to respiratory tract irritation if inhaled.

Safe Handling and Storage Protocols

A proactive approach to safety is essential when working with this compound. The following protocols are designed to minimize exposure and ensure safe laboratory operations.

Engineering Controls

All handling of solid **7-Azaspiro[3.5]nonan-2-ol** hydrochloride should be conducted in a certified chemical fume hood to prevent inhalation of dust.[4] The work area should be equipped with an accessible eyewash station and a safety shower.

Personal Protective Equipment (PPE)

A standard PPE ensemble for handling this chemical includes:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[4]

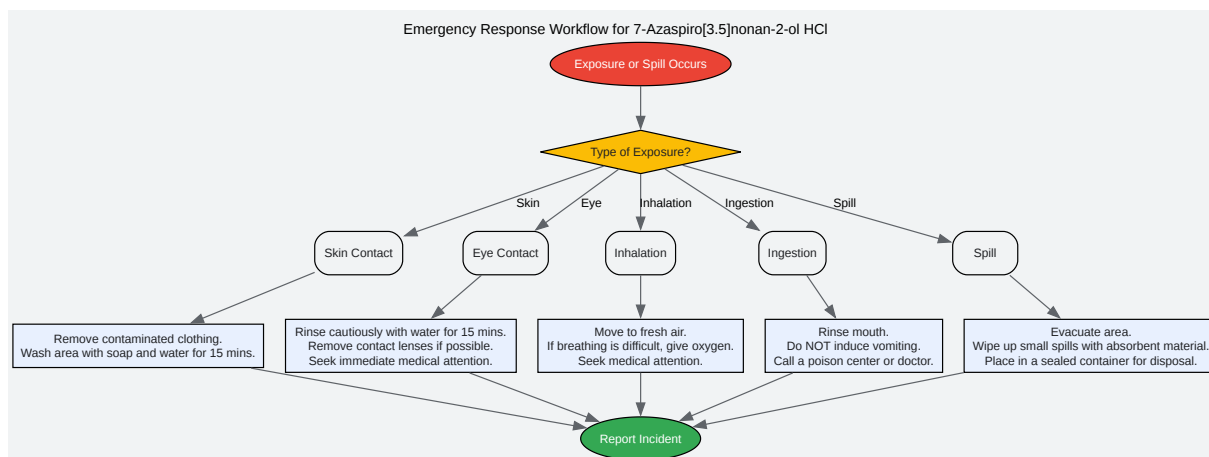
- **Hand Protection:** Nitrile or neoprene gloves should be worn. Always inspect gloves for tears or punctures before use and wash hands thoroughly after removal.^[4]
- **Body Protection:** A laboratory coat is required. For larger quantities or when there is a significant risk of spillage, a chemical-resistant apron is recommended.
- **Respiratory Protection:** If working outside of a fume hood is unavoidable, a NIOSH-approved respirator with a particulate filter is necessary.

Storage Requirements

- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.^{[4][5]}
- Keep it away from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature is room temperature.^[3]

Emergency Procedures

In the event of an exposure or spill, a rapid and informed response is critical.



[Click to download full resolution via product page](#)

Caption: Decision-making workflow for emergency situations.

Step-by-Step First Aid Measures:

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If respiratory irritation persists, seek medical attention.[4]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[4]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[4]
[5]

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.^[4]

Disposal Considerations

All waste containing **7-Azaspiro[3.5]nonan-2-ol** must be treated as hazardous chemical waste.

- Collect waste material in a clearly labeled, sealed container.
- Dispose of the waste through a licensed hazardous waste disposal company. Do not dispose of it down the drain or in regular trash.^[4]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Conclusion

7-Azaspiro[3.5]nonan-2-ol and its hydrochloride salt are valuable compounds for drug discovery, but they require handling with appropriate care. By understanding the inherent hazards, utilizing proper engineering controls and personal protective equipment, and being prepared for potential emergencies, researchers can work with this chemical safely and effectively. The information presented in this guide is intended to provide a foundation for a robust safety culture in the laboratory. Always consult the most recent Safety Data Sheet from your supplier before use.

References

- **7-azaspiro[3.5]nonan-2-ol** hydrochloride Safety Information. Synthonix. [\[Link\]](#)
- PubChem Compound Summary for CID 11171026, **7-azaspiro[3.5]nonan-2-ol**. National Center for Biotechnology Information. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. CAS 1365570-36-0: 7-Azaspiro\[3.5\]nonan-2-one | CymitQuimica](#) [cymitquimica.com]
- [3. 7-azaspiro\[3.5\]nonan-2-ol hydrochloride | 587869-08-7](#) [sigmaaldrich.com]
- [4. static.cymitquimica.com](https://static.cymitquimica.com) [static.cymitquimica.com]
- [5. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- To cite this document: BenchChem. [Safety data sheet (SDS) for 7-Azaspiro[3.5]nonan-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2620847/docs#safety-data-sheet-sds-for-7-azaspiro-3-5-nonan-2-ol\]](https://www.benchchem.com/product/b2620847/docs#safety-data-sheet-sds-for-7-azaspiro-3-5-nonan-2-ol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check